

An In-depth Technical Guide on 2,4-Dichloro-5-hydrazinylphenol

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Compound of Interest

Compound Name: 2,4-Dichloro-5-hydrazinylphenol

Cat. No.: B3052248

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Disclaimer: Publicly available scientific data on **2,4-dichloro-5-hydrazinylphenol** is exceptionally limited. This guide provides the available identifying information for this specific compound and supplements it with a comprehensive overview of the chemical properties, synthesis, and biological activities of closely related isomers and analogs, such as (2,4-dichlorophenyl)hydrazine and other dichlorinated phenylhydrazines. This information is intended to serve as a reference point for researchers, scientists, and drug development professionals, and it should be explicitly noted that the experimental data and protocols are not for **2,4-dichloro-5-hydrazinylphenol** unless otherwise specified.

Introduction to 2,4-Dichloro-5-hydrazinylphenol

2,4-Dichloro-5-hydrazinylphenol, and its hydrochloride salt, are organic compounds that belong to the substituted phenylhydrazine family. While specific applications and research on this particular molecule are not well-documented in public literature, phenylhydrazines as a class are important intermediates in the synthesis of various pharmaceuticals, agrochemicals, and dyes. The presence of chlorine atoms and a hydroxyl group on the phenyl ring, in addition to the reactive hydrazine moiety, suggests that this compound could be a versatile building block in synthetic chemistry and a candidate for biological activity studies.

Government records confirm the existence of 2,4-Dichloro-5-hydrazinophenol monohydrochloride with the CAS Number 189573-21-5.^{[1][2][3][4][5][6]} However, detailed chemical and physical properties for this specific compound are not readily available in scientific databases.

Physicochemical Properties

Due to the lack of experimental data for **2,4-Dichloro-5-hydrazinylphenol**, this section presents computed and experimental data for the closely related isomer, (2,4-dichlorophenyl)hydrazine. This data is provided for comparative purposes and to offer an estimation of the expected properties of the target compound.

Property	Value (for (2,4-dichlorophenyl)hydrazine)
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂
Molecular Weight	177.03 g/mol
XLogP3-AA	2.4
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	1
Exact Mass	175.9908036 Da
Topological Polar Surface Area	38.1 Å ²

This data is for (2,4-dichlorophenyl)hydrazine and is intended for reference only.

Proposed Synthetic Protocols

No specific experimental protocols for the synthesis of **2,4-Dichloro-5-hydrazinylphenol** were found in the available literature. However, a plausible synthetic route can be proposed based on general organic chemistry principles and known syntheses of related phenylhydrazines.

Hypothetical Synthesis of 2,4-Dichloro-5-hydrazinylphenol

A common method for the synthesis of phenylhydrazines is the reduction of a corresponding diazonium salt.

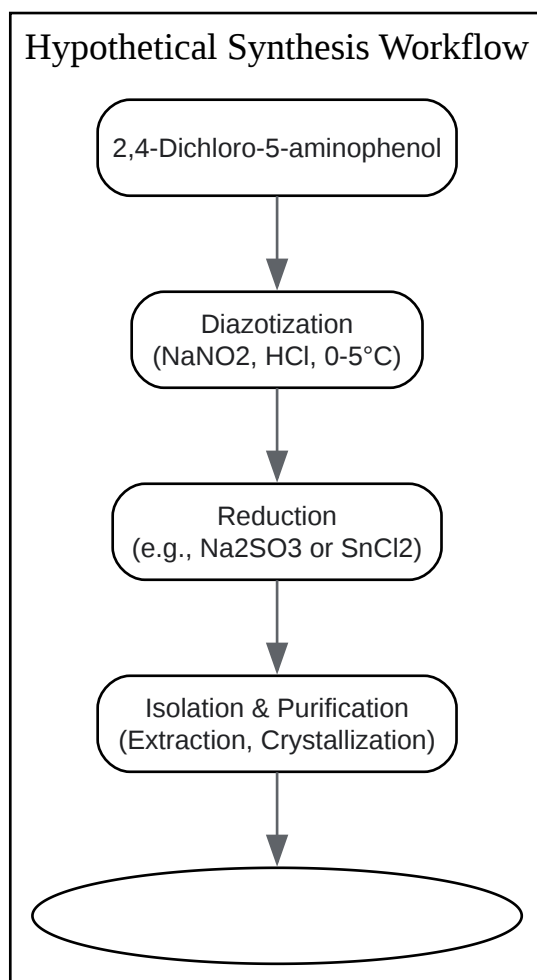
Step 1: Diazotization of 2,4-Dichloro-5-aminophenol

- Dissolve 2,4-dichloro-5-aminophenol in an aqueous solution of a strong acid, such as hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Add a solution of sodium nitrite (NaNO_2) dropwise while maintaining the low temperature.
- Stir the reaction mixture for a short period to ensure complete formation of the diazonium salt.

Step 2: Reduction of the Diazonium Salt

- Prepare a reducing solution, for example, a solution of sodium sulfite (Na_2SO_3) or tin(II) chloride (SnCl_2) in a suitable solvent.
- Slowly add the cold diazonium salt solution to the reducing agent solution.
- Control the pH of the reaction mixture, as the reduction is often pH-sensitive.
- After the addition is complete, allow the reaction to proceed, possibly with gentle warming, until the reduction is complete.
- The resulting **2,4-dichloro-5-hydrazinylphenol** can then be isolated by extraction and purified by crystallization or chromatography.

Below is a conceptual workflow for this proposed synthesis.



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A conceptual workflow for the synthesis of **2,4-dichloro-5-hydrazinylphenol**.

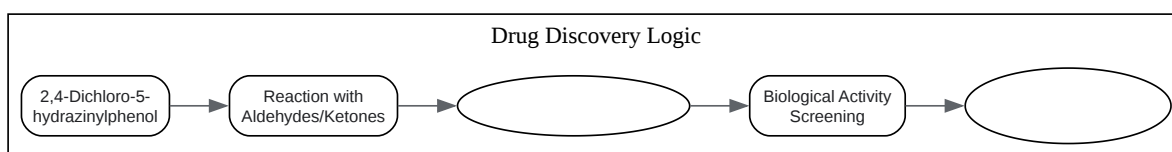
Reactivity and Potential Biological Activity

The chemical reactivity of **2,4-Dichloro-5-hydrazinylphenol** is expected to be dictated by the hydrazine group, the phenolic hydroxyl group, and the electron-withdrawing chlorine atoms on the aromatic ring. The hydrazine moiety is nucleophilic and can react with aldehydes and ketones to form hydrazones. This reactivity is a cornerstone of the use of hydrazines in the synthesis of a wide range of heterocyclic compounds.

Hydrazone derivatives have been reported to exhibit a broad spectrum of biological activities, including:

- **Antimicrobial and Antifungal Activity:** Hydrazones containing a 2,4-dichloro moiety have demonstrated significant antibacterial and antifungal properties.
- **Anticancer Activity:** Various hydrazone compounds have been investigated for their potential as anticancer agents.
- **Anti-inflammatory and Analgesic Activity:** Some hydrazone derivatives have shown promise as anti-inflammatory and analgesic agents.

While no specific biological studies on **2,4-Dichloro-5-hydrazinylphenol** are available, its structure suggests that it could serve as a precursor for novel compounds with potential therapeutic applications. The general logical relationship for the development of such compounds is illustrated below.



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A generalized workflow for the development of bioactive hydrazone derivatives.

Signaling Pathways

There is no information available in the scientific literature regarding the involvement of **2,4-Dichloro-5-hydrazinylphenol** in any specific signaling pathways. Research into the biological effects of this compound would be required to elucidate any such interactions.

Conclusion

2,4-Dichloro-5-hydrazinylphenol is a chemical compound for which there is a notable lack of detailed public data. While its existence is confirmed, its chemical properties, synthetic methodologies, and biological activities remain largely unexplored in the scientific literature. Based on the known chemistry and biological relevance of related dichlorinated phenylhydrazines and their hydrazone derivatives, it can be postulated that **2,4-Dichloro-5-**

hydrazinylphenol holds potential as a valuable synthetic intermediate for the development of novel compounds with a range of biological activities. Further research is necessary to characterize this molecule and explore its potential applications in drug discovery and materials science.

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References

- 1. usitc.gov [usitc.gov]
- 2. Senate Report 106-503 - TARIFF SUSPENSION AND TRADE ACT OF 2000 [govinfo.gov]
- 3. congress.gov [congress.gov]
- 4. govinfo.gov [govinfo.gov]
- 5. [2000-10-12] Download: Tariff Suspension and Trade Act of 2000 (Report 106-503) | The United States Senate Committee on Finance [finance.senate.gov]
- 6. congress.gov [congress.gov]
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